

Boc-DAP(Z)-Aeg-OH CAS number and molecular weight.

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Compound of Interest

Compound Name: Boc-DAP(Z)-Aeg-OH

Cat. No.: B3250316

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An in-depth guide on the properties of Boc-protected diaminopropionic acid derivatives for researchers, scientists, and drug development professionals. This document provides key data on commercially available starting materials relevant to the synthesis of more complex peptide structures.

Core Compound Data

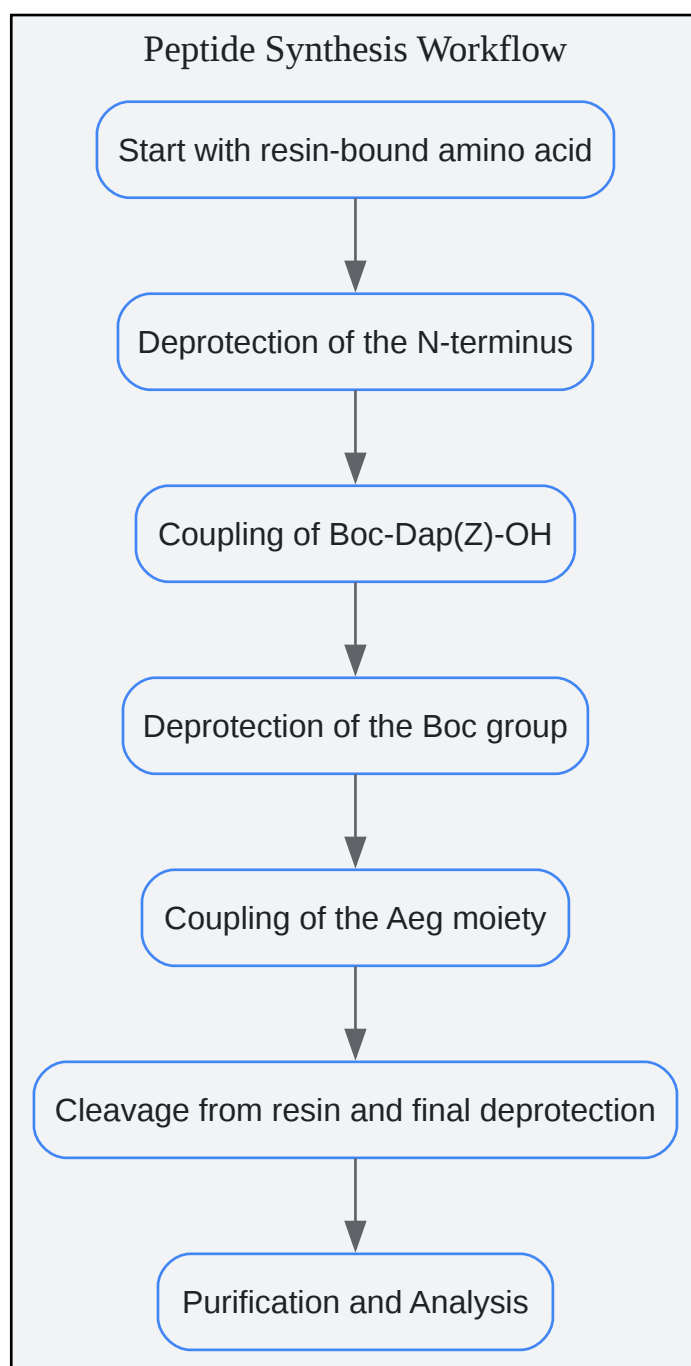
A critical aspect of peptide synthesis and drug development is the accurate characterization of starting materials. The following table summarizes the chemical identifiers for two common derivatives of diaminopropionic acid (DAP) that are often used as building blocks. It is important to note that the compound "**Boc-DAP(Z)-Aeg-OH**" appears to be a custom peptide and does not have a registered CAS number. The data presented below is for closely related, commercially available precursors.

Compound	CAS Number	Molecular Weight (g/mol)
Boc-Dap(Z)-OH	65710-57-8[1][2]	338.36[2]
Boc-Dap(Z)-OH (dicyclohexylammonium) salt	65710-58-9[3]	519.67[3]
Boc-Dap-OH	73259-81-1[4][5]	204.22[4][5]

Experimental Protocols & Signaling Pathways

Detailed experimental protocols and specific signaling pathways for "**Boc-DAP(Z)-Aeg-OH**" are not available in the public domain, likely due to its nature as a potentially proprietary or research-specific molecule. The design of experimental protocols would be highly dependent on the final application of the custom peptide.

For researchers interested in the synthesis of such molecules, a generalized workflow is presented below. This workflow outlines the logical steps for incorporating a protected diaminopropionic acid derivative into a larger peptide sequence, followed by the addition of an Aeg (aminoethoxy) group.

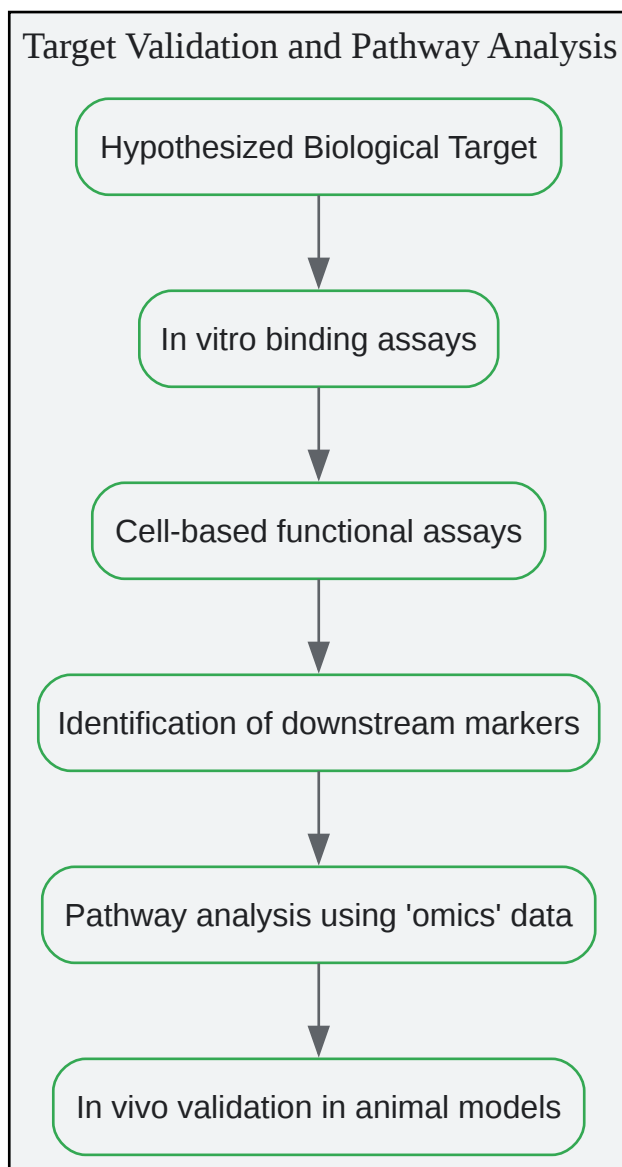


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Caption: Generalized workflow for solid-phase peptide synthesis incorporating a Boc-Dap(Z) unit.

The signaling pathways involving a custom peptide like **Boc-DAP(Z)-Aeg-OH** would be entirely dependent on the final structure and its biological target. Researchers would typically

investigate this through a series of in vitro and in vivo assays designed to elucidate the mechanism of action. A logical relationship diagram for such an investigation is provided.



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Caption: Logical flow for investigating the signaling pathway of a novel peptide therapeutic.

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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Boc-Dap(Z)-OH | CAS#:65710-57-8 | Chemsrsc [chemsrc.com]
- 3. Boc-Dap(Z)-OH =98.0 HPLC 65710-58-9 [sigmaaldrich.com]
- 4. Boc-Dap-OH ≥98.0% (TLC) | Sigma-Aldrich [sigmaaldrich.com]
- 5. Boc-Dap-OH | C₈H₁₆N₂O₄ | CID 2755946 - PubChem [pubchem.ncbi.nlm.nih.gov]
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